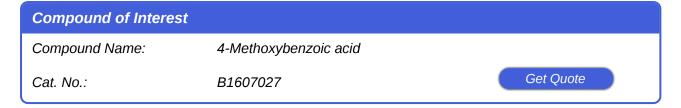


Application Notes and Protocols for 4- Methoxybenzoic Acid in Cosmetic Formulations

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For Researchers, Scientists, and Drug Development Professionals

Application Notes: 4-Methoxybenzoic Acid as a Cosmetic Preservative

Introduction

4-Methoxybenzoic acid, also known as p-anisic acid, is a naturally occurring compound found in plants such as anise and fennel.[1] It is also available as a synthetically produced ingredient. [2] In cosmetic and personal care products, it functions as a preservative, fragrance ingredient, and masking agent.[2][3] Its primary role as a preservative is to inhibit the growth of bacteria and fungi, thereby extending the shelf life and ensuring the safety of cosmetic formulations.[2]

Physicochemical Properties



Property	Value	Reference
INCI Name	p-Anisic Acid	
CAS Number	100-09-4	
Molecular Formula	C8H8O3	_
Molecular Weight	152.15 g/mol	_
Appearance	White crystalline solid	_
Solubility	Insoluble in water; soluble in alcohols, ether, and ethyl acetate.	-

Mechanism of Antimicrobial Action

The preservative action of **4-methoxybenzoic acid** is attributed to its ability to disrupt the microbial cell membrane and lower the intracellular pH. As a lipophilic molecule, it can pass through the cell membrane of microorganisms. Once inside the cytoplasm, where the pH is typically neutral, the acid dissociates, releasing protons and acidifying the cell's interior. This disruption of the internal pH homeostasis can inhibit essential enzymatic activities and metabolic processes, ultimately leading to cell death.

Efficacy and Use in Formulations

4-Methoxybenzoic acid has demonstrated broad-spectrum antimicrobial activity, with particular efficacy against molds. For optimal performance, it is recommended to be used in formulations with a pH between 4.5 and 5.5. Above a pH of 5.5, its efficacy may be reduced. The typical use level in cosmetic products ranges from 0.05% to 0.3%. To achieve broad-spectrum protection, especially in formulations with high water content, it is often used in combination with other preservatives, such as glyceryl caprylate.

Safety and Regulatory Status

4-Methoxybenzoic acid is generally considered safe for use in cosmetic products. However, as with many cosmetic ingredients, it may cause mild skin irritation in individuals with



sensitivities. It is important for formulators to consider the concentration and overall formulation when evaluating the safety of the final product.

Data Presentation

Table 1: Preservative Efficacy (Challenge Test) Data

The following table summarizes the results of a preservative efficacy test (challenge test) on a tonic lotion formulation containing 0.1% (w/w) p-anisic acid in combination with other ingredients. The test was conducted according to the European Pharmacopoeia standards.

Microorgani sm	Inoculum (CFU/g)	Log Reduction at 7 days	Log Reduction at 14 days	Log Reduction at 28 days	Meets Criterion A*
Pseudomona s aeruginosa	>105	>3	No increase	No increase	Yes
Staphylococc us aureus	>105	>3	No increase	No increase	Yes
Candida albicans	>105	>1	No increase	No increase	Yes
Aspergillus brasiliensis	>105	No increase	>1	>2	Yes

^{*}Criterion A of the European Pharmacopoeia requires a specific log reduction of microorganisms at defined time points. This formulation met the criteria for effective preservation.

Table 2: Minimum Inhibitory Concentration (MIC) Data

Specific MIC values for **4-methoxybenzoic acid** against the standard panel of cosmetic-relevant microorganisms are not readily available in the reviewed literature. However, studies on related benzoic acid derivatives provide some context for its potential antimicrobial activity. It is recommended that formulators conduct their own MIC testing to determine the efficacy of **4-methoxybenzoic acid** against specific microbial strains of concern.



Experimental Protocols

Preservative Efficacy Testing (Challenge Test) - ISO 11930 Protocol

This protocol outlines the standardized method for evaluating the antimicrobial protection of a cosmetic product.

1. Principle

The cosmetic product is intentionally contaminated (challenged) with a known concentration of specific microorganisms. The number of viable microorganisms is then monitored over a period of 28 days to assess the effectiveness of the preservative system.

- 2. Test Microorganisms
- Pseudomonas aeruginosa (ATCC 9027)
- Staphylococcus aureus (ATCC 6538)
- Escherichia coli (ATCC 8739) often included for broader evaluation
- Candida albicans (ATCC 10231)
- Aspergillus brasiliensis (ATCC 16404)
- 3. Materials
- · Cosmetic product sample
- Cultures of test microorganisms
- Sterile containers
- Incubator set at 22.5 ± 2.5 °C
- Appropriate culture media (e.g., Tryptic Soy Agar for bacteria, Sabouraud Dextrose Agar for fungi)
- Neutralizing diluent (to inactivate the preservative during microbial enumeration)



4. Procedure

- Preparation of Inoculum: Prepare standardized suspensions of each test microorganism.
- Inoculation: Inoculate separate samples of the cosmetic product with each microorganism to achieve a final concentration of between 10⁵ and 10⁶ colony-forming units (CFU) per ml or gram of the product.
- Initial Count (Time 0): Immediately after inoculation, determine the concentration of viable microorganisms in each inoculated sample. This is the baseline measurement.
- Incubation: Store the inoculated samples in the dark at 22.5 ± 2.5 °C for 28 days.
- Sampling and Enumeration: At specified intervals (typically 7, 14, and 28 days), withdraw an aliquot from each sample and determine the number of viable microorganisms using appropriate plating techniques and neutralizing diluents.
- Evaluation of Results: Calculate the log reduction in the microbial count from the initial concentration at each time point. Compare these results to the acceptance criteria outlined in ISO 11930.
- 5. Acceptance Criteria (Criterion A)
- Bacteria (P. aeruginosa, S. aureus, E. coli): A log reduction of ≥ 3 at day 7, and no increase from day 7 at days 14 and 28.
- Yeast (C. albicans): A log reduction of ≥ 1 at day 7, and no increase from day 7 at days 14 and 28.
- Mold (A. brasiliensis): No increase from the initial count at day 14, and at least a 1-log reduction from the initial count at day 28.

Mandatory Visualizations

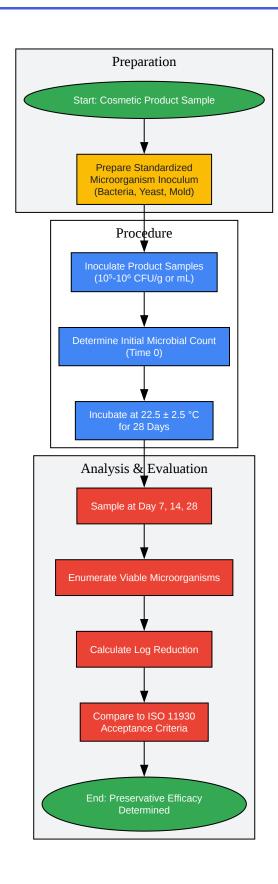




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Caption: Proposed antimicrobial mechanism of 4-methoxybenzoic acid.





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Caption: Experimental workflow for ISO 11930 preservative efficacy test.



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